An In-depth Technical Guide to Boc-S-trityl-L-homocysteine

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest	
Compound Name:	*Boc-S-trityl-L-homocysteine*
CAS No.:	*201419-16-1*
Cat. No.:	*B613626*

Get Quote

For Researchers, Scientists, and Drug Development Professionals

Introduction

Boc-S-trityl-L-homocysteine is a protected amino acid derivative that serves as a critical building block in synthetic chemistry, particularly in the field of peptide synthesis.[1][2] As a derivative of L-homocysteine, an amino acid implicated in various physiological and pathological processes, this compound is instrumental in creating peptides and probes to study enzyme mechanisms, methylation pathways, and for the development of novel therapeutics.[1][2] This guide provides a comprehensive overview of its properties, applications, and the experimental protocols for its use.

The structure of **Boc-S-trityl-L-homocysteine** features two key protecting groups: a tert-butoxycarbonyl (Boc) group on the α-amino terminus and a trityl (triphenylmethyl) group on the sulfur atom of the side chain.[1] This orthogonal protection scheme allows for the selective removal of the Boc group during peptide chain elongation while the trityl group remains to protect the reactive thiol, thereby preventing unwanted side reactions.[1]

© 2026 BenchChem. All rights reserved.

Physicochemical Properties

Boc-S-trityl-L-homocysteine is typically supplied as a white crystalline powder.[1][2] Its stability is enhanced by the protecting groups, making it suitable for use in solid-phase peptide synthesis (SPPS).[2] Below is a summary of its key physicochemical properties.

Property	Value	Source(s)
IUPAC Name	(2S)-2-[(2-methylpropan-2-yl)oxycarbonylamino]-4-tritylsulfanylbutanoic acid	[1]
Synonyms	Boc-L-HomoCys(Trt)-OH, (S)-2-(Boc-amino)-4-tritylsulfanylbutyric acid	[1][2]
CAS Number	201419-16-1	[2]
Molecular Formula	$C_{28}H_{31}NO_4S$	[1][2]
Molecular Weight	477.62 g/mol	[1]
Appearance	White powder	[1][2]
Purity	≥ 95% (HPLC)	[2]
Storage Conditions	2-8 °C	[1][2]
Boiling Point	630.4 ± 55.0 °C	[1]
Density	1.186 ± 0.06 g/cm³	[1]
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone	[3][4]

Applications in Research and Drug Development

The unique structural features of **Boc-S-trityl-L-homocysteine** make it a valuable tool in several areas of scientific research:

© 2026 BenchChem. All rights reserved.

- Peptide Synthesis: Its primary application is as a monomer unit in the solid-phase synthesis of peptides containing homocysteine residues. The protected thiol group is crucial for preventing the formation of undesired disulfide bonds during synthesis.[1][2]
- Enzyme Inhibition Studies: This compound can be used to synthesize peptide-based inhibitors of enzymes that recognize or process homocysteine, providing insights into their active sites and reaction mechanisms.[1]
- Methylation Pathway Research: As a stable precursor, it aids in the synthesis of peptides and probes to investigate the biochemical pathways involving homocysteine and its metabolites, which are relevant to cardiovascular and neurological diseases.[1]
- Bioconjugation: The trityl-protected thiol can be deprotected post-synthesis to allow for the specific attachment of reporter molecules, drugs, or other moieties to the peptide.[2]
- Protein Engineering: It facilitates the site-specific incorporation of homocysteine into proteins, enabling the study of protein structure and function.[2]

Experimental Protocols

The following protocols are standard procedures for the use of **Boc-S-trityl-L-homocysteine** in Boc-based solid-phase peptide synthesis (SPPS).

Boc Deprotection in SPPS

This protocol describes the removal of the N-terminal Boc group to allow for the coupling of the next amino acid in the sequence.

- Resin Swelling: Swell the peptide-resin in dichloromethane (DCM).
- Pre-wash: Treat the resin with a solution of 50% trifluoroacetic acid (TFA) in DCM for 5 minutes.[5]
- Deprotection: Treat the resin with a fresh solution of 50% TFA in DCM for 20 minutes with agitation.[5]
- Washing: Wash the resin thoroughly with DCM (2x) and then isopropanol (2x) to remove residual TFA.[5]

© 2026 BenchChem. All rights reserved.

- Neutralization: Treat the resin with a solution of 10% diisopropylethylamine (DIEA) in DCM for 10 minutes (2x). This step is crucial to neutralize the trifluoroacetate salt of the N-terminal amine before the subsequent coupling reaction.[5]
- Final Washing: Wash the resin with DCM (3x) to remove excess base.

S-Trityl Group Deprotection

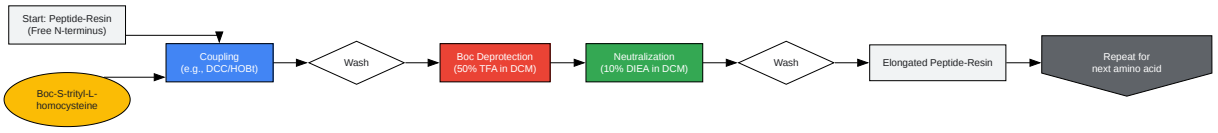
The S-trityl group is typically removed at the end of the synthesis, often concurrently with cleavage of the peptide from the resin.

- Cleavage Cocktail Preparation: Prepare a cleavage cocktail of TFA containing scavengers to capture the liberated trityl cations. A common cocktail is 95% TFA, 2.5% water, and 2.5% triisopropylsilane (TIS).
- Cleavage Reaction: Treat the dried peptide-resin with the cleavage cocktail for 2-3 hours at room temperature.
- Peptide Precipitation: Filter the resin and precipitate the peptide from the cleavage solution by adding cold diethyl ether.
- Peptide Isolation: Centrifuge the mixture to pellet the precipitated peptide, decant the ether, and wash the peptide pellet with cold ether several times to remove scavengers and byproducts.
- Drying: Dry the crude peptide under vacuum.

Visualizing the Workflow

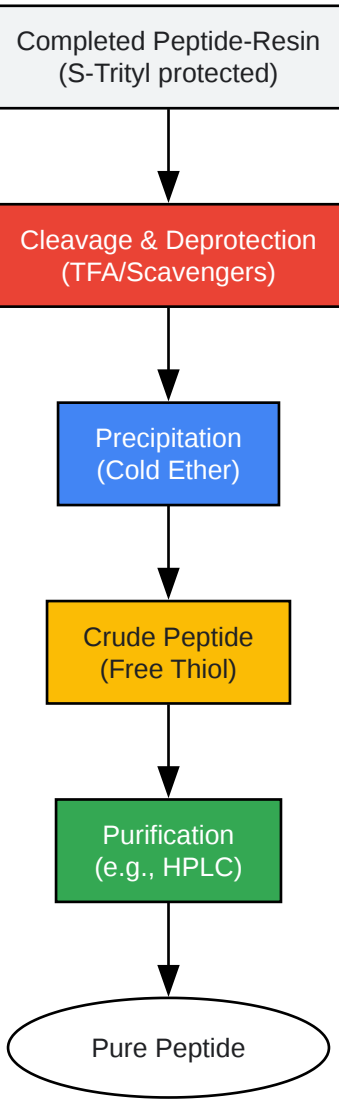
The following diagrams illustrate the key processes in which **Boc-S-trityl-L-homocysteine** is utilized.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Diagram 1: Boc-SPPS cycle for incorporating **Boc-S-trityl-L-homocysteine**.



Click to download full resolution via product page

© 2026 BenchChem. All rights reserved.

Diagram 2: Final cleavage and deprotection of the S-trityl group.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. aapep.bocsci.com [aapep.bocsci.com]
- 2. chemimpex.com [chemimpex.com]
- 3. N-Boc-S-Trityl-L-cysteine | 21947-98-8 [chemicalbook.com]
- 4. N-Boc-S-Trityl-L-cysteine CAS#: 21947-98-8 [m.chemicalbook.com]
- 5. chempep.com [chempep.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to Boc-S-trityl-L-homocysteine]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b613626/docs#an-in-depth-technical-guide-to-boc-s-trityl-l-homocysteine]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

© 2026 BenchChem. All rights reserved.

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.